

Solid-Phase Peptide Synthesis of Calpinactam Derivatives: An Application Note and Protocol

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Compound of Interest

Compound Name: *Calpinactam*

Cat. No.: *B606458*

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Introduction

Calpinactam, a cyclic hexapeptide originally isolated from the fungus *Mortierella alpina*, has garnered significant interest within the scientific community due to its selective and potent anti-mycobacterial activity.^{[1][2][3][4][5]} Its unique chemical architecture, characterized by a C-terminal ϵ -caprolactam ring, presents a compelling scaffold for the development of novel therapeutics against tuberculosis.^{[1][2][6]} Solid-phase peptide synthesis (SPPS) provides an efficient and robust methodology for the synthesis of **calpinactam** and its derivatives, enabling crucial structure-activity relationship (SAR) studies aimed at optimizing its biological efficacy.^[6]^[7]

This document serves as a comprehensive guide for researchers, scientists, and drug development professionals, detailing the principles and a field-proven protocol for the Fmoc-based solid-phase synthesis of **calpinactam** derivatives. The methodologies described herein are designed to be self-validating, with explanations for the causality behind key experimental choices, ensuring both scientific integrity and practical success.

The Significance of Calpinactam and Its Derivatives

Calpinactam exhibits minimum inhibitory concentration (MIC) values of 0.78 µg/mL and 12.5 µg/mL against *Mycobacterium smegmatis* and *Mycobacterium tuberculosis*, respectively.[2][3][4][5] Its proposed mechanism of action involves the interference with the iron uptake system of mycobacteria, a promising and specific target for antimycobacterial drug development.[2] The synthesis of **calpinactam** derivatives is crucial for exploring the chemical space around this natural product to identify analogs with improved potency, selectivity, and pharmacokinetic properties.[7]

Principles of Fmoc-Based Solid-Phase Peptide Synthesis (SPPS)

The synthesis of **calpinactam** derivatives is efficiently achieved using the Fmoc/tBu strategy in SPPS.[8][9] This method relies on the use of the base-labile 9-fluorenylmethoxycarbonyl (Fmoc) group for the temporary protection of the α-amino group of the amino acids and acid-labile groups, such as tert-butyl (tBu), for the semi-permanent protection of reactive side chains.[10][11][12] This orthogonal protection scheme allows for the selective removal of the Fmoc group at each cycle of peptide elongation without affecting the side-chain protecting groups, which are removed at the final cleavage step.[10][12][13]

The general workflow for SPPS involves the following key stages:[10][13][14]

- **Resin Selection and Swelling:** A solid support, typically a polystyrene-based resin, is chosen and swelled in a suitable solvent to allow for efficient diffusion of reagents.[8][9]
- **First Amino Acid Loading:** The C-terminal amino acid is covalently attached to the resin.
- **Iterative Deprotection and Coupling:** The Fmoc protecting group is removed from the resin-bound amino acid, followed by the coupling of the next Fmoc-protected amino acid in the sequence. This cycle is repeated until the desired peptide chain is assembled.
- **On-Resin Cyclization:** Formation of the characteristic ε-caprolactam ring is performed while the peptide is still attached to the solid support.
- **Cleavage and Global Deprotection:** The synthesized peptide is cleaved from the resin, and all side-chain protecting groups are simultaneously removed using a strong acid cocktail.

- Purification and Characterization: The crude peptide is purified, typically by reverse-phase high-performance liquid chromatography (RP-HPLC), and its identity and purity are confirmed by mass spectrometry (MS) and HPLC.[15][16][17]

Experimental Protocols

Materials and Reagents

- Fmoc-L-Lys(Boc)-Wang resin
- Fmoc-protected amino acids (e.g., Fmoc-L-Phe-OH, Fmoc-D-Phe-OH, Fmoc-L-Thr(tBu)-OH, Fmoc-D-Glu(OtBu)-OH, Fmoc-L-Orn(Boc)-OH)[1]
- Coupling reagents: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate), HOBt (Hydroxybenzotriazole)
- Activation base: N,N-Diisopropylethylamine (DIPEA)
- Fmoc deprotection reagent: 20% Piperidine in N,N-Dimethylformamide (DMF)
- Solvents: DMF, Dichloromethane (DCM)
- Cleavage cocktail: Trifluoroacetic acid (TFA)/Triisopropylsilane (TIS)/Water (95:2.5:2.5) or TFA/TIS/DODT (3,6-Dioxa-1,8-octanedithiol)/H₂O (92.5:2.5:2.5:2.5)[1][6]
- Precipitation solvent: Cold diethyl ether
- Purification solvents: Acetonitrile (ACN), Milli-Q Water, 0.1% TFA

Protocol 1: Solid-Phase Synthesis of a Calpinactam Derivative

This protocol outlines the manual synthesis of a representative **calpinactam** derivative. All steps are performed at room temperature unless otherwise specified.

1. Resin Preparation:

- Swell the Fmoc-L-Lys(Boc)-Wang resin (1.0 g, ~0.7 mmol/g substitution) in DMF (10 mL) for 30 minutes in a reaction vessel.[1]

- Drain the DMF.

2. Fmoc Deprotection:

- Add 20% piperidine in DMF (10 mL) to the resin and agitate for 5 minutes.[\[6\]](#)
- Drain the solution.
- Add a fresh portion of 20% piperidine in DMF (10 mL) and agitate for 15 minutes.[\[6\]](#)
- Drain the solution and wash the resin thoroughly with DMF (5 x 10 mL).[\[1\]](#)

3. Amino Acid Coupling:

- In a separate vial, dissolve the next Fmoc-amino acid (3 eq.), HBTU (3 eq.), and HOBt (3 eq.) in DMF.[\[6\]](#)
- Add DIPEA (6 eq.) to the solution to activate the amino acid.[\[6\]](#)
- Add the activated amino acid solution to the deprotected resin and shake for 2 hours.[\[6\]](#)
- Wash the resin with DMF (3 x 10 mL).[\[6\]](#)
- Perform a Kaiser test to confirm the completion of the coupling reaction. A negative result (yellow beads) indicates a complete reaction.[\[18\]](#)

4. Peptide Chain Elongation:

- Repeat steps 2 and 3 for each subsequent amino acid in the desired hexapeptide sequence.

5. On-Resin Cyclization (Formation of the ϵ -Caprolactam Ring):

- After the final amino acid coupling and subsequent Fmoc deprotection, the linear precursor is ready for cyclization. This step involves the formation of an amide bond between the N-terminal amino group and the side-chain carboxyl group of the C-terminal lysine precursor (or a suitable precursor for the caprolactam ring).
- Wash the resin with DMF (3 x 10 mL) and DCM (3 x 10 mL).
- Swell the resin in DMF.
- Add a solution of PyBOP (3 eq.) and DIPEA (6 eq.) in DMF to the resin.
- Agitate the reaction mixture for 12-24 hours.
- Wash the resin with DMF (5 x 10 mL) and DCM (5 x 10 mL).
- Dry the resin under vacuum.

Protocol 2: Cleavage, Deprotection, and Purification

1. Cleavage from Resin and Global Deprotection:

- Wash the dried resin with DCM (3 x 10 mL) and dry under vacuum for 1 hour.[6]
- Prepare a cleavage cocktail of TFA/TIS/Water (95:2.5:2.5). CAUTION: TFA is highly corrosive and should be handled in a fume hood with appropriate personal protective equipment.
- Add the cleavage cocktail (10 mL per gram of resin) to the dried resin.[6]
- Gently agitate the mixture for 2-3 hours at room temperature.[6]

2. Peptide Precipitation and Isolation:

- Filter the resin and collect the filtrate into a cold centrifuge tube.
- Precipitate the crude peptide by adding the filtrate dropwise to a 10-fold volume of cold diethyl ether.[1][6]
- Centrifuge the suspension to pellet the peptide.[1][6]
- Decant the ether and wash the peptide pellet with cold diethyl ether.
- Dissolve the crude peptide in a mixture of water and acetonitrile and lyophilize to obtain a fluffy white powder.[1]

3. Purification by RP-HPLC:

- Purify the crude **calpinactam** derivative by preparative reverse-phase HPLC (RP-HPLC) using a C18 column.[1]
- Mobile Phase A: 0.1% TFA in water.[19]
- Mobile Phase B: 0.1% TFA in acetonitrile.[19]
- A typical gradient would be a linear gradient from 5% to 95% Mobile Phase B over 30-60 minutes.
- Monitor the elution profile at 214 nm and 280 nm.[19]
- Collect fractions corresponding to the major peak.

Protocol 3: Characterization of the Final Product

1. Analytical RP-HPLC:

- Assess the purity of the collected fractions using analytical RP-HPLC with a similar gradient as the preparative run. Purity should be >95%.[17]

2. Mass Spectrometry:

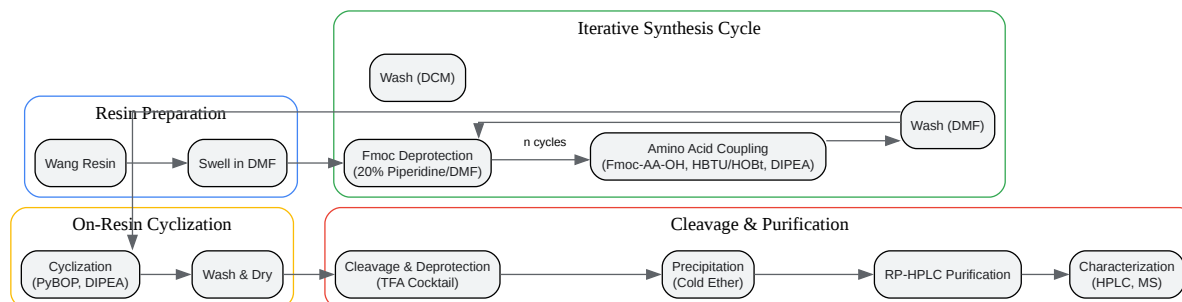
- Confirm the molecular weight of the purified peptide using mass spectrometry (e.g., ESI-MS or MALDI-TOF).[16][17] The observed mass should match the calculated theoretical mass.

Data Presentation

The following table summarizes the expected quantitative data for the solid-phase synthesis of a representative **calpinactam** derivative. The yields and purity are representative of typical Fmoc-SPPS and may vary based on the specific amino acid sequence and coupling efficiency.

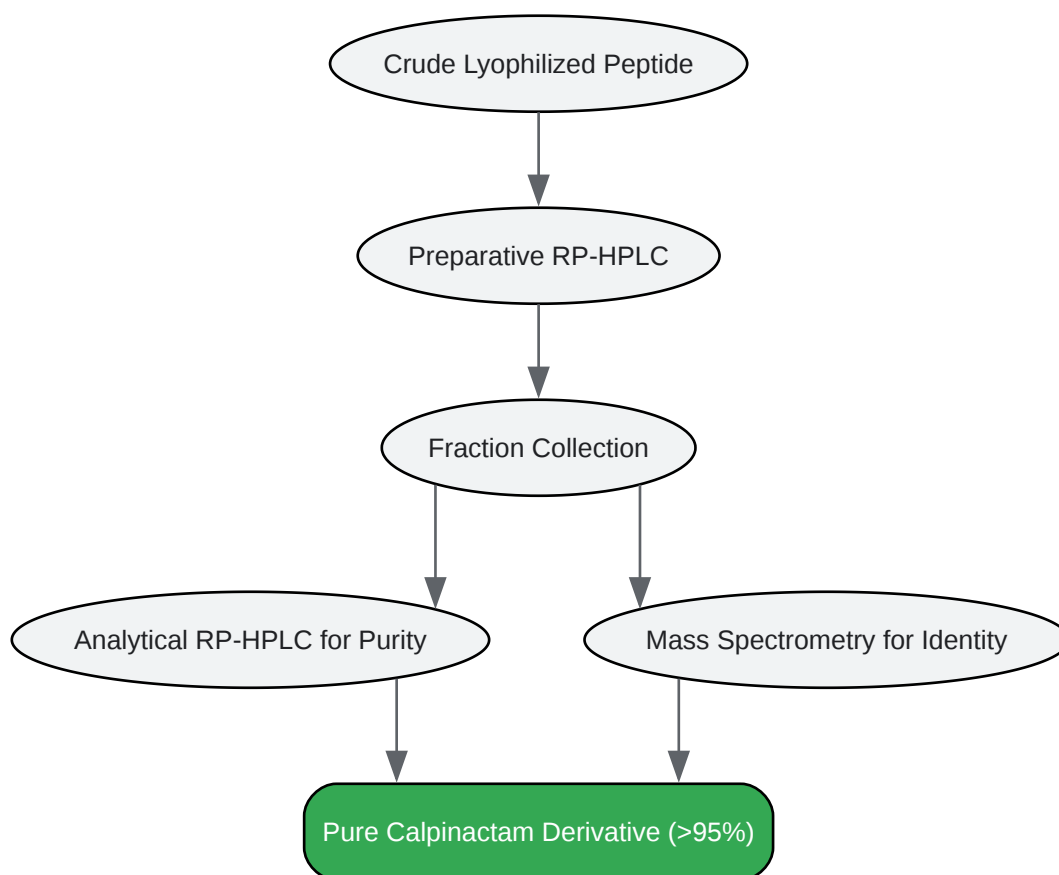
Step	Description	Starting Material (mmol)	Product (mmol)	Yield (%)	Purity (%)
1	Loading of the first Fmoc-amino acid onto Wang resin	1.0	0.7	70	>99 (resin)
2	Fmoc deprotection	0.7	0.7	~100	-
3	Coupling of the second Fmoc-amino acid	0.7	0.68	97	>99 (resin)
4	Fmoc deprotection and coupling cycle (repeated for remaining amino acids)	0.68	~0.62	~92 (cumulative)	>98 (resin)
5	On-resin cyclization to form the caprolactam ring	0.62	0.53	85	>95 (resin)
6	Cleavage from resin and global deprotection	0.53	0.45	85	~80-90 (crude)
7	RP-HPLC Purification	0.45	0.27	60	>95

Visualization of Workflows



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Caption: Workflow for the Solid-Phase Synthesis of **Calpinactam** Derivatives.



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Caption: Analytical Workflow for Purity and Identity Confirmation.

Conclusion

The solid-phase synthesis protocol detailed in this application note provides a robust and reproducible method for the generation of **calpinactam** derivatives. By leveraging the efficiency of Fmoc-SPPS, researchers can readily access a diverse range of analogs for comprehensive structure-activity relationship studies. The potent anti-mycobacterial activity of **calpinactam**, combined with its unique mode of action targeting iron metabolism, establishes it as a highly promising lead compound for the development of novel anti-tuberculosis therapies. Further investigations into the SAR of **calpinactam** and its derivatives are warranted to unlock the full therapeutic potential of this fascinating natural product.

References

- Benchchem. Solid-Phase Peptide Synthesis of **Calpinactam** Derivatives: Application Notes and Protocols.

- Benchchem. Application Notes and Protocols for the Laboratory Synthesis of **Calpinactam**.
- Peptide Analysis Techniques: HPLC, Mass Spec & Beyond.
- **Calpinactam**, a new anti-mycobacterial agent, produced by *Mortierella alpina* FKI-4905.
- MedChemExpress. **Calpinactam**, a new anti-mycobacterial agent, produced by *Mortierella alpina* FKI-4905.
- **Calpinactam**, a new anti-mycobacterial agent, produced by *Mortierella alpina* FKI-4905.
- Biovera. HPLC Analysis Methods for Peptide Characterization.
- International Journal of Science and Research Archive. Analytical techniques for peptide-based drug development: Characterization, stability and quality control.
- PubMed. Synthesis and antimycobacterial activity of **calpinactam** derivatives.
- HPLC & Mass Spectrometry Testing for Peptides: Ensuring Purity, Accuracy, and Research Confidence.
- Overview of Solid Phase Peptide Synthesis (SPPS).
- Amblard, F., et al. (2006). Methods and protocols of modern solid phase peptide synthesis. *Molecular Biotechnology*, 33(3), 239-254.
- ResearchGate. ChemInform Abstract: **Calpinactam**, a New Antimycobacterial Agent, Produced by *Mortierella alpina* FKI-4905.
- Sigma-Aldrich. Fmoc Resin Cleavage and Deprotection.
- ResearchGate. HF Cleavage and Deprotection Procedures for Peptides Synthesized Using a Boc/Bzl Strategy.
- National Institutes of Health. Fundamental Aspects of SPPS and Green Chemical Peptide Synthesis.
- CPC Scientific Inc. Minimal Protection Strategies for SPPS.
- AltaBioscience. Fmoc Amino Acids for SPPS.
- ResearchGate. Overview of the SPPS cycle and subsequent deprotection, work-up and purification steps.
- ResearchGate. Synthesis of configurationally defined ϵ -caprolactam derivatives 11 a and e from 4-pentenoic acid (10).18.
- Biosynth. Protecting Groups in Peptide Synthesis.
- Agilent. Analysis and Purification of Synthetic Peptides by Liquid Chromatography.
- Royal Society of Chemistry. Selective synthesis of acylated caprolactam via sequential Michael addition/palladium-catalyzed α -arylation of ketones.
- National Institutes of Health. Design of a "green" one-step catalytic production of ϵ -caprolactam (precursor of nylon-6).
- RWTH Publications. New synthesis routes for production of ϵ -caprolactam by Beckmann rearrangement of cyclohexanone oxime and ammoximation.
- Google Patents. Polycyclic α -amino- ϵ -caprolactams and related compounds.

- Luxembourg Bio Technologies. Solid-phase peptide synthesis: from standard procedures to the synthesis of difficult sequences.
- ResearchGate. Methods and protocols of modern solid phase peptide synthesis.
- National Institutes of Health. Assembly principles and structure of a 6.5 MDa bacterial microcompartment shell.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Calpinactam, a new anti-mycobacterial agent, produced by *Mortierella alpina* FKI-4905 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. Synthesis and antimycobacterial activity of calpinactam derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. chemistry.du.ac.in [chemistry.du.ac.in]
- 9. researchgate.net [researchgate.net]
- 10. peptide.com [peptide.com]
- 11. Fundamental Aspects of SPPS and Green Chemical Peptide Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Fmoc Amino Acids for SPPS - AltaBioscience [altabioscience.com]
- 13. biosynth.com [biosynth.com]
- 14. researchgate.net [researchgate.net]
- 15. pepdoopeptides.com [pepdoopeptides.com]
- 16. ijsra.net [ijsra.net]

- [17. apexpeptidesupply.com \[apexpeptidesupply.com\]](#)
- [18. luxembourg-bio.com \[luxembourg-bio.com\]](#)
- [19. biovera.com.au \[biovera.com.au\]](#)
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